

(Z)-Oct-2-en-4-ol: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Oct-2-en-4-ol

Cat. No.: B8769673

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CAS Number: 22287-00-9

For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of (Z)-**Oct-2-en-4-ol**, an unsaturated alcohol with potential applications in various fields of chemical research and development. Due to the limited availability of data for the (Z)-isomer, this guide also includes comparative information for its geometric isomer, (E)-**Oct-2-en-4-ol**, to provide a broader context for researchers.

Chemical and Physical Properties

(Z)-**Oct-2-en-4-ol** is a secondary allylic alcohol. Its chemical structure and basic properties are summarized below.

Property	Value	Source
Molecular Formula	C ₈ H ₁₆ O	PubChem[1]
Molecular Weight	128.21 g/mol	PubChem[1]
IUPAC Name	(2Z)-oct-2-en-4-ol	PubChem[1]
CAS Number	22287-00-9	PubChem[1]
Synonyms	(Z)-oct-2-en-4-ol, cis-2-Octen-4-ol	PubChem[1]

Spectroscopic Data

Detailed spectroscopic data for (Z)-**Oct-2-en-4-ol** is scarce in publicly accessible literature. However, a ¹³C NMR spectrum is available.

¹³C Nuclear Magnetic Resonance (NMR) Spectrum of (Z)-**Oct-2-en-4-ol**

A ¹³C NMR spectrum for (Z)-**Oct-2-en-4-ol** is available in the PubChem database, which can be a valuable resource for structural confirmation.[1]

For comparative purposes, the ¹H and ¹³C NMR data for the (E)-isomer, (E)-**Oct-2-en-4-ol**, are provided below, as reported in a synthetic protocol.[2]

(E)-Oct-2-en-4-ol	
¹ H-NMR	5.70-5.60 (m, 1H), 5.52-5.44 (m, 1H), 4.02 (q, J = 6.7, 1H), 1.70 (dd, J = 6.4, 1.3, 3H), 1.63-1.41 (m, 3H), 1.39-1.23 (m, 4H), 0.90 (t, J = 7.1, 3H)
¹³ C-NMR	134.46, 126.68, 73.17, 37.03, 27.69, 22.66, 17.68, 14.07

Synthesis Protocols

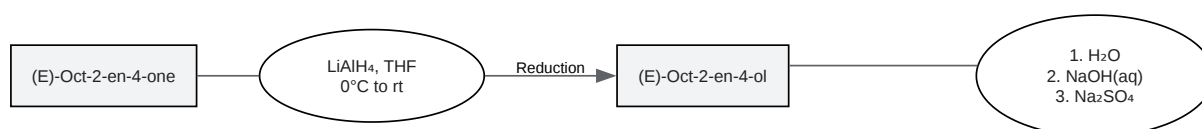
A specific, detailed experimental protocol for the synthesis of (Z)-**Oct-2-en-4-ol** is not readily available in the reviewed literature. However, general methods for the synthesis of allylic

alcohols are well-established.[3][4][5][6][7] These methods often involve the reduction of the corresponding α,β -unsaturated ketone.

A detailed synthesis for the related (E)-isomer, (E)-**Oct-2-en-4-ol**, has been described and involves the reduction of (E)-oct-2-en-4-one with lithium aluminum hydride.[2]

Experimental Protocol for the Synthesis of (E)-**Oct-2-en-4-ol**[2]

- **Reaction Setup:** A dispersion of lithium aluminum hydride (LiAlH_4 , 1.8 g, 47.4 mmol) in tetrahydrofuran (THF, 50 mL) is cooled in an ice bath under a nitrogen atmosphere.
- **Addition of Ketone:** A solution of (E)-Oct-2-en-4-one (10.0 g, 79.2 mmol) in THF (50 mL) is added dropwise over 30 minutes, maintaining the reaction temperature below 5°C.
- **Reaction Progression:** The mixture is stirred at room temperature for 1 hour.
- **Quenching:** The reaction is cooled to 0°C, and water (1.8 g) is added slowly, keeping the temperature below 7°C. Subsequently, a 10% aqueous solution of NaOH (1.8 g) and water (5.4 g) are added.
- **Workup:** The ice bath is removed, and the mixture is stirred for 1 hour, during which a white precipitate forms. Sodium sulfate (10.0 g) is added, and the mixture is filtered.
- **Purification:** The THF is removed under reduced pressure (40°C, 4 mbar, 2 h) to yield (E)-**oct-2-en-4-ol** (9.59 g, 90% yield).



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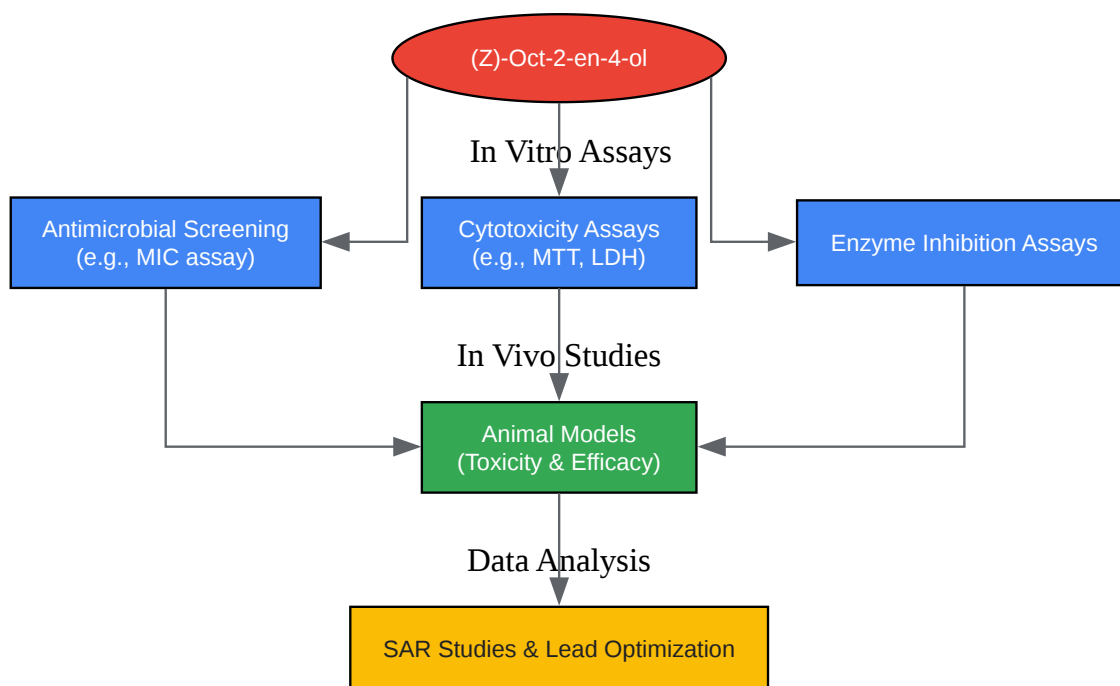
Caption: Synthetic scheme for (E)-**Oct-2-en-4-ol**.

Biological Activity

There is a significant lack of specific data on the biological activity of (Z)-**Oct-2-en-4-ol** in the scientific literature. However, the broader class of unsaturated alcohols is known to exhibit a wide range of biological activities, including antimicrobial and cytotoxic effects.[8]

Research on other unsaturated alcohols has demonstrated various biological effects. For instance, certain monoterpene alcohols have shown fungicidal activity. The biological activity of alcohols can also influence the membrane fluidity of microorganisms such as yeasts and bacteria.[9]

The following workflow outlines a general approach for screening the biological activity of a compound like (Z)-**Oct-2-en-4-ol**.



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Caption: General workflow for biological activity screening.

Conclusion

(Z)-Oct-2-en-4-ol is a compound for which detailed experimental data, particularly regarding its synthesis and biological activity, is not widely available in the public domain. This technical guide provides the known information and draws on data from its (E)-isomer and the broader class of unsaturated alcohols to offer a valuable resource for researchers. Further investigation is warranted to fully characterize the properties and potential applications of (Z)-Oct-2-en-4-ol.

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